

The Rheological Profile of Carbomer 941 Dispersions: A Technical Guide

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Compound of Interest

Compound Name: Carbomer 941

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Carbomer 941, a high-molecular-weight, cross-linked polymer of acrylic acid, is a cornerstone rheology modifier in the pharmaceutical and personal care industries. Its ability to form clear, stable gels and suspensions at low concentrations makes it an invaluable excipient.^{[1][2]} This technical guide provides an in-depth analysis of the rheological properties of **Carbomer 941** dispersions, focusing on the key factors that govern its performance. Understanding these properties is critical for formulating products with desired texture, stability, and drug release characteristics.^{[3][4]}

Core Rheological Characteristics

Carbomer 941 dispersions are non-Newtonian fluids, meaning their viscosity is dependent on the applied shear force.^[5] Key properties include:

- Shear-Thinning (Pseudoplasticity):** This is the most prominent characteristic of neutralized **Carbomer 941** gels. The viscosity decreases as the shear rate increases.^{[6][7]} This behavior is advantageous in topical formulations, allowing for easy spreading during application (high shear) while maintaining high viscosity at rest (low shear) to prevent dripping. This phenomenon is attributed to the alignment of the polymer network structure in the direction of the applied force.^[6]
- Yield Stress:** **Carbomer 941** gels exhibit a yield stress, which is the minimum amount of force required to initiate flow.^{[1][6]} This property is crucial for suspending insoluble particles

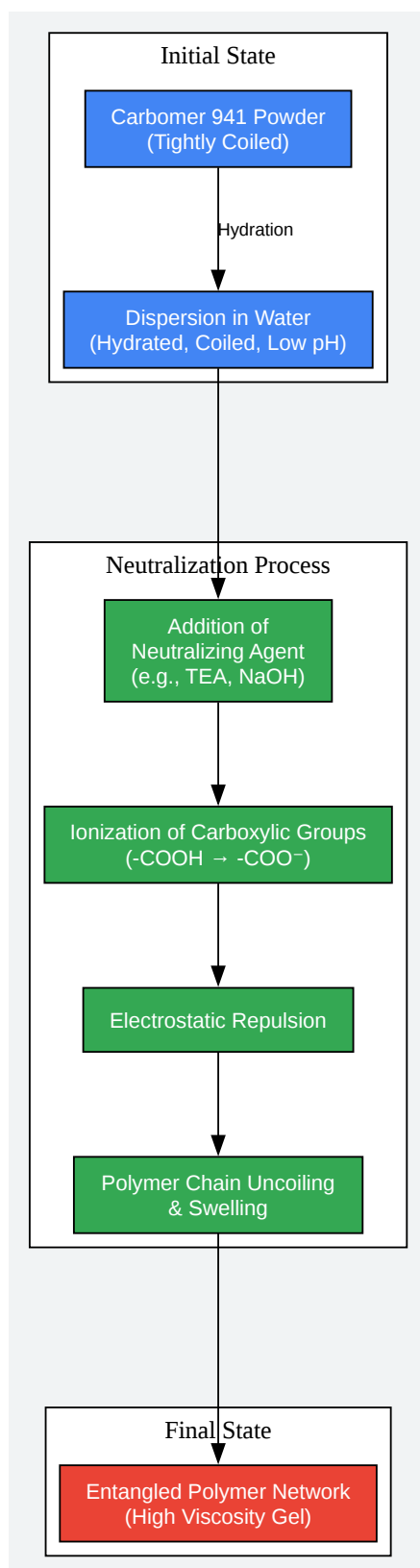
or stabilizing emulsions, as the gel structure can support the dispersed phase against gravity when the applied stress is below the yield value.[8]

- Long Flow Rheology: **Carbomer 941** is specifically known for its "long flow" characteristics, producing gels with a smooth, honey-like texture rather than a short, choppy one.[1][9]
- Thixotropy: Some Carbomer gels exhibit modest thixotropy, a time-dependent shear-thinning behavior where viscosity decreases under constant shear and then slowly recovers when the shear is removed.[10][11]

The Mechanism of Thickening: Neutralization

In its dry, powdered form, the **Carbomer 941** polymer is a tightly coiled acidic molecule. When dispersed in water, it hydrates but remains in this coiled state, resulting in a low-viscosity, acidic dispersion. The dramatic increase in viscosity is achieved through neutralization with a suitable base, such as triethanolamine (TEA) or sodium hydroxide (NaOH).[6][12]

The neutralization process ionizes the carboxylic acid groups along the polymer backbone, creating negative charges. These charges repel each other, causing the polymer chain to uncoil and expand significantly due to electrostatic repulsion.[6][8] This uncoiling and swelling of the microgel network leads to entanglement of the polymer chains, effectively immobilizing the surrounding water and creating the characteristic gel structure with high viscosity.[12]



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Caption: Mechanism of **Carbomer 941** gel formation via neutralization.

Factors Influencing Rheological Properties

The final rheology of a **Carbomer 941** dispersion is highly dependent on several formulation and processing variables.

Polymer Concentration

As with other Carbomers, increasing the concentration of **Carbomer 941** leads to a significant, non-linear increase in viscosity and yield stress.[\[12\]](#)[\[13\]](#) Below a critical concentration, dispersions may exhibit near-Newtonian behavior, but above this threshold, they transition to shear-thinning gels.[\[6\]](#)[\[14\]](#)

Table 1: Effect of Carbomer Concentration on Rheological Properties

Carbomer Type	Concentration (wt%)	Rheological Behavior	Yield Stress	Reference
Carbomer 940*	< 0.45	Newtonian-like	Zero	[6] [14]
Carbomer 940*	≥ 0.45	Shear-thinning	Non-zero	[6] [14]
Carbomer 941	0.5	Gel (Shear-thinning)	High	[1] [15]
Carbomer 941	0.5 - 3.0	Topical Gels/Lotions	Varies with conc.	[9]

Note: Data for Carbomer 940 is presented as a proxy to illustrate the general principle.

Carbomer 941 is noted for having a lower relative viscosity than Carbomer 940.[\[16\]](#)

pH and Neutralization

The degree of neutralization is the most critical factor controlling viscosity. Viscosity begins to build at a pH of around 4.0-5.0 and reaches a maximum in the pH range of 5.0 to 8.0.[\[10\]](#)[\[13\]](#) Further increasing the pH beyond this range can lead to a decrease in viscosity due to the presence of excess electrolytes, which shield the ionic charges on the polymer backbone, causing the chains to re-coil slightly.[\[12\]](#)

Table 2: Viscosity of 0.5% **Carbomer 941** Dispersion at Different States

State	pH	Typical Viscosity (mPa·s)	Reference
Unneutralized Aqueous Dispersion	~2.7 - 3.5	Low	[6]

| Neutralized Aqueous Dispersion | ~7.0 | 4,000 - 11,000 [[15] |

Temperature

Carbomer 941 gels exhibit good thermal stability.[1][10] The viscosity of the gels is not significantly affected by moderate temperature changes, which is a desirable property for ensuring product stability during storage and transport.[10][17]

Shear During Preparation

The amount of shear applied during the dispersion and neutralization process can impact the final viscosity. While adequate mixing is required for proper hydration, excessive or prolonged high shear after neutralization can potentially cause a permanent breakdown of the polymer network, resulting in a loss of viscosity.[18] Therefore, it is often recommended to add the neutralizing agent slowly under gentle agitation.

Experimental Protocols

Accurate and reproducible rheological measurements require standardized procedures for sample preparation and analysis.

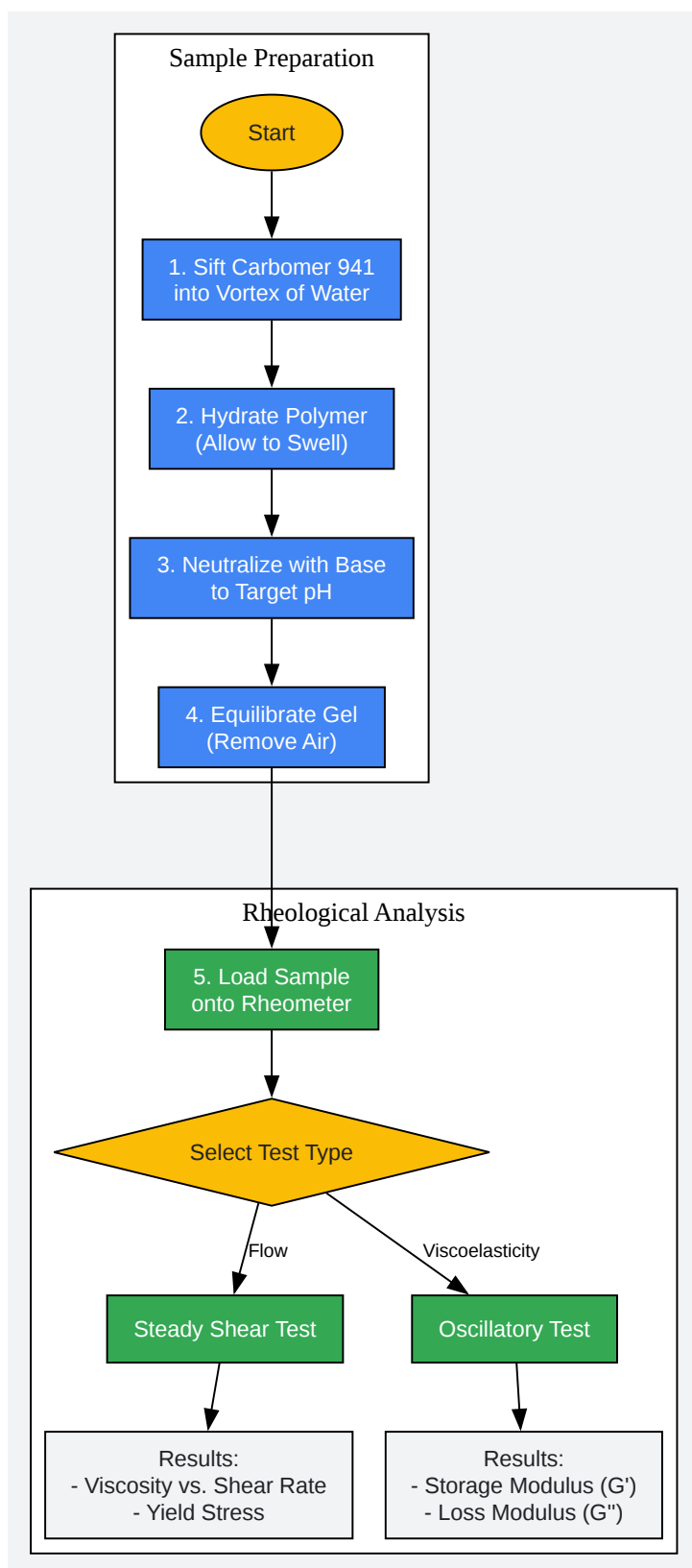
Sample Preparation

- Dispersion: Slowly sift the **Carbomer 941** powder into the vortex of rapidly agitating purified water to avoid the formation of clumps.
- Hydration: Continue mixing until the polymer is fully hydrated. A hydration time of several hours or even overnight (e.g., 24 hours) is often recommended to ensure complete swelling. [6]

- Neutralization: While stirring gently, add the neutralizing agent (e.g., a 10% solution of NaOH or TEA) dropwise until the desired pH is reached and the dispersion thickens into a clear gel. [6] Strong bases should be diluted to 10% or less before addition.[6]
- Equilibration: Allow the gel to stand for a period to eliminate entrapped air bubbles and ensure a homogeneous, equilibrated structure.

Rheological Measurement

A rotational rheometer with cone-and-plate or parallel-plate geometry is typically used for detailed characterization.[3]



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Caption: Experimental workflow for rheological characterization.

- **Steady Shear Tests:** These tests measure viscosity as a function of shear rate. The sample is subjected to a range of increasing or decreasing shear rates, and the corresponding shear stress is measured. This allows for the determination of the flow curve, shear-thinning index, and yield stress.^{[7][10]}
- **Oscillatory (Dynamic) Tests:** These tests are used to probe the viscoelastic nature of the gel. A small, oscillating strain or stress is applied to the sample, and the response is measured. This yields the storage modulus (G'), representing the elastic (solid-like) component, and the loss modulus (G''), representing the viscous (liquid-like) component. For a stable gel, G' is typically much larger than G'' .^[3]

Conclusion

The rheological properties of **Carbomer 941** dispersions are a complex interplay of polymer concentration, pH, and processing conditions. Its hallmark characteristics—high viscosity at low concentrations, pronounced shear-thinning behavior, high yield value, and good clarity—make it an exceptionally versatile and efficient thickener. A thorough understanding and control of these properties through methodologically sound experimental protocols are essential for researchers and formulators to develop stable, effective, and aesthetically pleasing products for the pharmaceutical and cosmetic markets.

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